

Application Notes and Protocols for Dmab-anabaseine dihydrochloride Electrophysiology

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Compound of Interest

Compound Name: *Dmab-anabaseine dihydrochloride*

Cat. No.: *B2706999*

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Introduction

Dmab-anabaseine dihydrochloride is a synthetic ligand targeting neuronal nicotinic acetylcholine receptors (nAChRs). It exhibits a dual pharmacological profile, acting as a selective partial agonist at the $\alpha 7$ nAChR subtype and as an antagonist at the $\alpha 4\beta 2$ nAChR subtype.[1] This distinct mode of action makes **Dmab-anabaseine dihydrochloride** a compound of interest for therapeutic development, particularly in the context of cognitive enhancement and neurological disorders. This document provides detailed application notes and electrophysiology protocols for the characterization of **Dmab-anabaseine dihydrochloride**'s effects on its target receptors.

Data Presentation

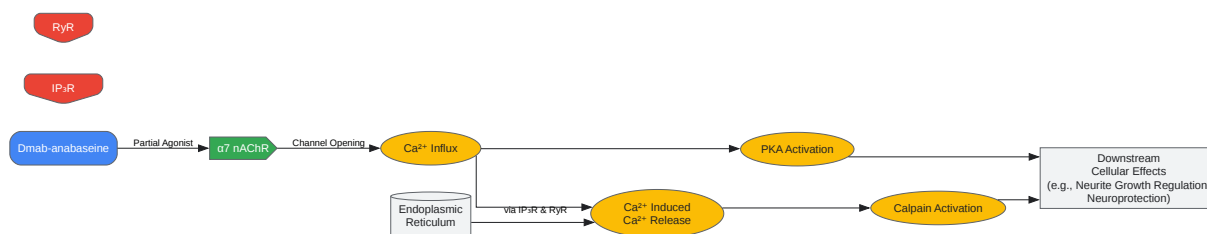
The following tables summarize the quantitative electrophysiological and binding data for **Dmab-anabaseine dihydrochloride** and its close structural analog, 3-(2,4-dimethoxybenzylidene)anabaseine (DMXB-A or GTS-21), which is often used as a reference compound.

Compound	Receptor Subtype	Assay Type	Parameter	Value	Cell Line/System	Reference
DMXB-A (GTS-21)	human $\alpha 7$ nAChR	Two-Electrode Voltage Clamp	EC50	$1.98 \pm 0.15 \mu\text{M}$	Xenopus oocytes	[2]
DMXB-A (GTS-21)	human $\alpha 4\beta 2$ nAChR	Radioligand Binding	Ki	20 nM	-	[3]
DMXB-A (GTS-21)	human muscle nAChR	Membrane Potential Assay (FlexStation)	IC50	$6.6 \pm 1.2 \mu\text{M}$	TE671 cells	[2]
4-OH-DMXB-A (metabolite)	human muscle nAChR	Membrane Potential Assay (FlexStation)	EC50	$1.98 \pm 0.15 \mu\text{mol}\cdot\text{L}^{-1}$	TE671 cells	[2]
4-OH-DMXB-A (metabolite)	human muscle nAChR	Membrane Potential Assay (FlexStation)	IC50	$10.0 \pm 2.8 \mu\text{mol}\cdot\text{L}^{-1}$	TE671 cells	[2]

Note: Specific electrophysiological data for **Dmab-anabaseine dihydrochloride** is limited in publicly available literature. The data for the closely related and well-studied $\alpha 7$ nAChR partial agonist, GTS-21, is provided as a reference. Researchers are encouraged to determine the specific EC50 and IC50 values for **Dmab-anabaseine dihydrochloride** in their experimental systems.

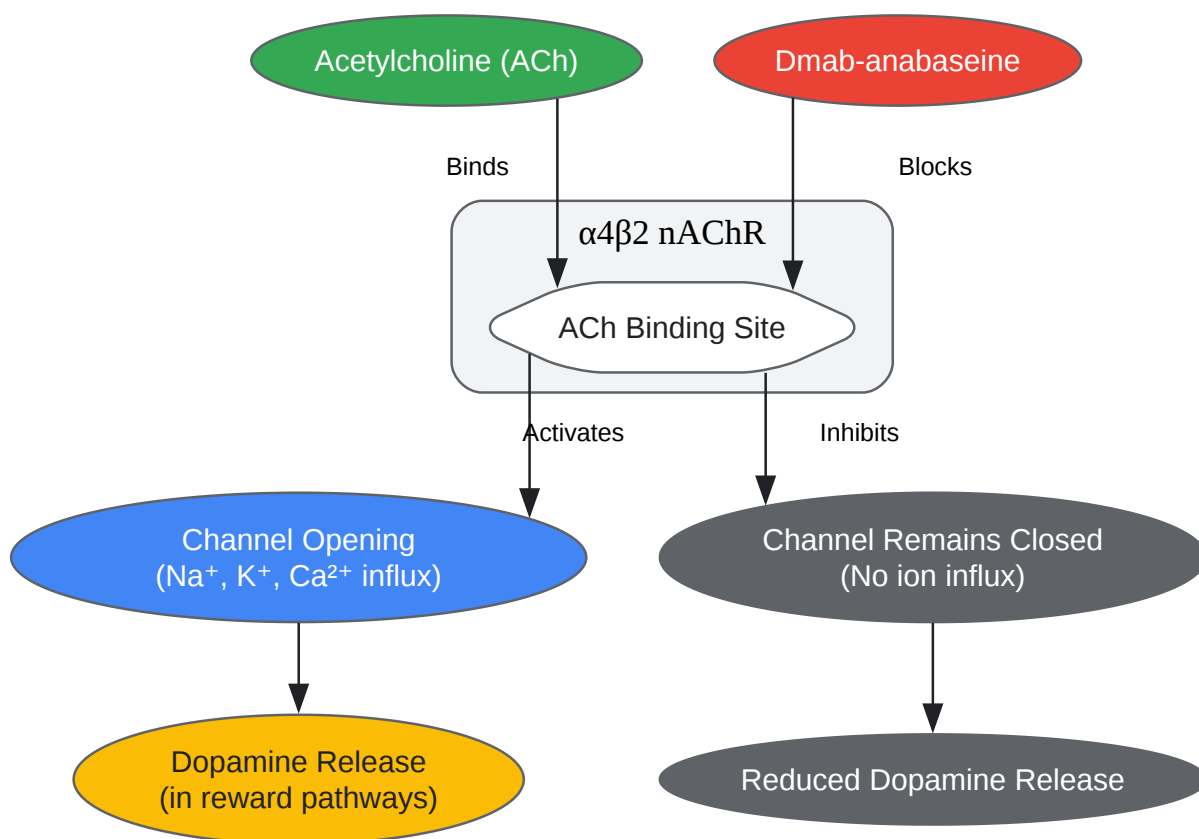
Signaling Pathways and Mechanisms of Action

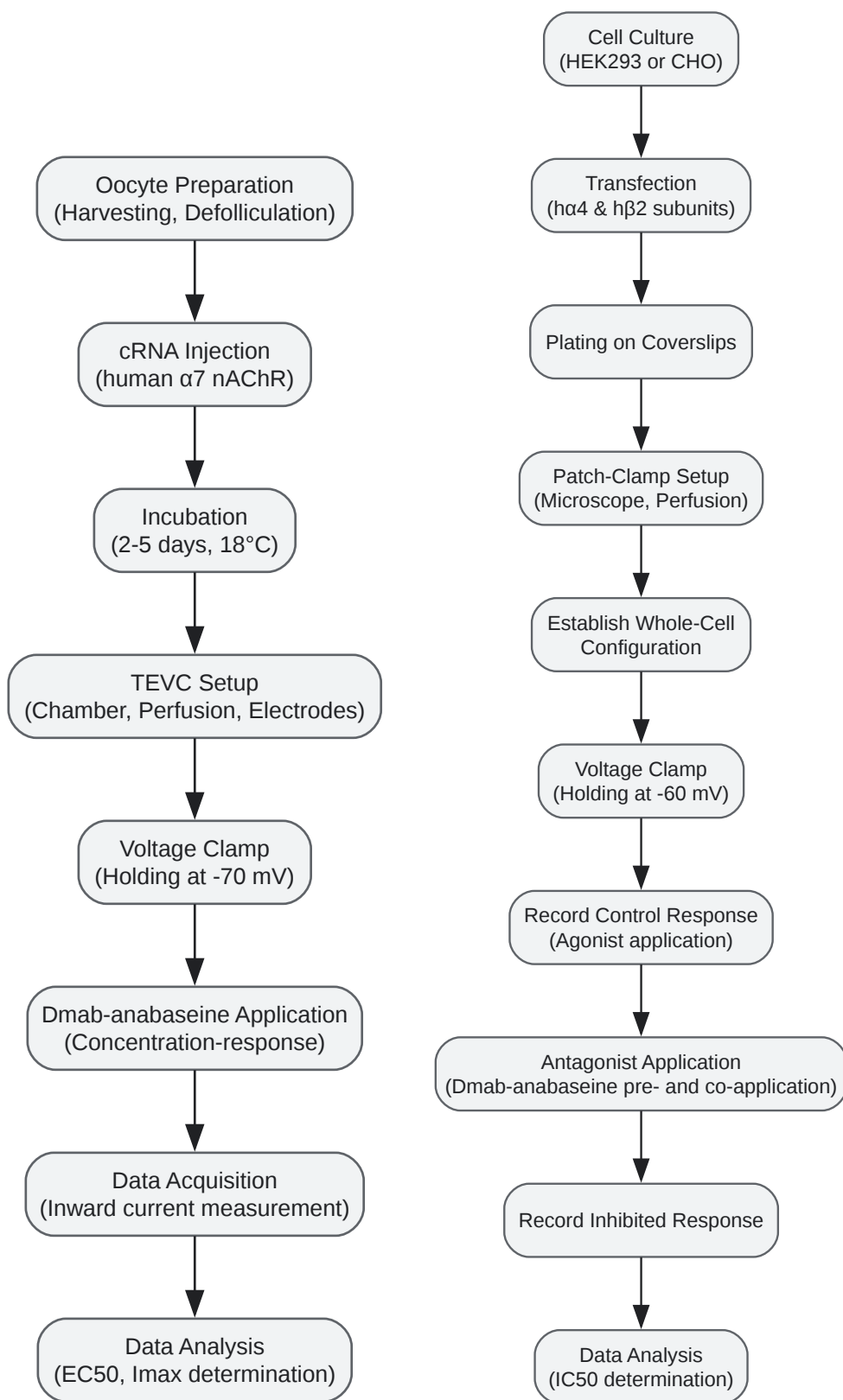
The following diagrams illustrate the proposed signaling pathway for $\alpha 7$ nAChR activation and the mechanism of $\alpha 4\beta 2$ nAChR antagonism.



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Caption: Signaling pathway of $\alpha 7$ nAChR activation by Dmab-anabaseine.





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